

A Technical Guide to the Safe Handling of 3,4'-Bipyridin-2'-amine

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Compound of Interest

Compound Name: 3,4'-Bipyridin-2'-amine

Cat. No.: B1283691

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Disclaimer: This document provides a summary of safety and handling precautions for **3,4'-Bipyridin-2'-amine**, intended for researchers, scientists, and drug development professionals. A specific, official Safety Data Sheet (SDS) for **3,4'-Bipyridin-2'-amine** was not available at the time of writing. The following information is therefore extrapolated from safety data for structurally analogous compounds, including various aminopyridines and bipyridines.^[1] Users must consult the specific SDS provided by their chemical supplier before handling this compound and adhere to all institutional and governmental safety regulations.

Hazard Identification and Classification

3,4'-Bipyridin-2'-amine is a heterocyclic amine. Based on the hazard profiles of structurally similar aminopyridines and bipyridines, this compound should be handled as a substance with high acute toxicity and the potential to cause severe irritation or burns.^[1]

Anticipated GHS Hazard Statements:

- H300/H301: Fatal or Toxic if swallowed.
- H311 + H331: Toxic in contact with skin or if inhaled.
- H314/H315: Causes severe skin burns and eye damage or causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H411: Toxic to aquatic life with long-lasting effects.

Due to these potential hazards, the compound must be handled with extreme caution, utilizing appropriate engineering controls and personal protective equipment.

Physical and Chemical Properties

Quantitative data for **3,4'-Bipyridin-2'-amine** is not widely published. The table below includes data for related compounds to provide an approximate understanding of its expected properties.

Property	Value (Compound)	Source(s)
Molecular Formula	C ₁₀ H ₉ N ₃	[2][3]
Molecular Weight	171.20 g/mol	[2][3]
Melting Point	155 - 158 °C (for an aminopyridine)	
Boiling Point	273 °C (for an aminopyridine)	
Partition Coefficient	log Pow: ca. -0.76 (for an aminopyridine)	

Toxicological Information

No specific toxicological studies for **3,4'-Bipyridin-2'-amine** are publicly available. The data below for related compounds highlights the significant potential for toxicity. Assume this level of hazard when handling.

Compound	Route	Value	Species	Source(s)
2,2'-Bipyridine	Oral LD50	100 mg/kg	Rat	[4]
2,4-D Amine	Oral LD50	1161 - 1670 mg/kg	Rat	[5][6]
2,4-D Amine	Dermal LD50	>2000 mg/kg	Rabbit	[6]

Experimental Protocols for Safe Handling

Adherence to strict safety protocols is mandatory. The following procedures are based on best practices for handling highly toxic, solid organic compounds.[7]

Engineering Controls

- Ventilation: All handling of solid **3,4'-Bipyridin-2'-amine** and its solutions must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[7]
- Safety Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.

Personal Protective Equipment (PPE)

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene). Change gloves immediately if contamination occurs.[1][8]
- Eye/Face Protection: Use chemical safety goggles and a face shield to protect against splashes and dust.[8]
- Skin and Body Protection: Wear a flame-retardant lab coat, long pants, and closed-toe shoes. For operations with a high risk of splashing, consider a chemical-resistant apron or suit.[1]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, a NIOSH/MSHA-approved respirator is required.[7]

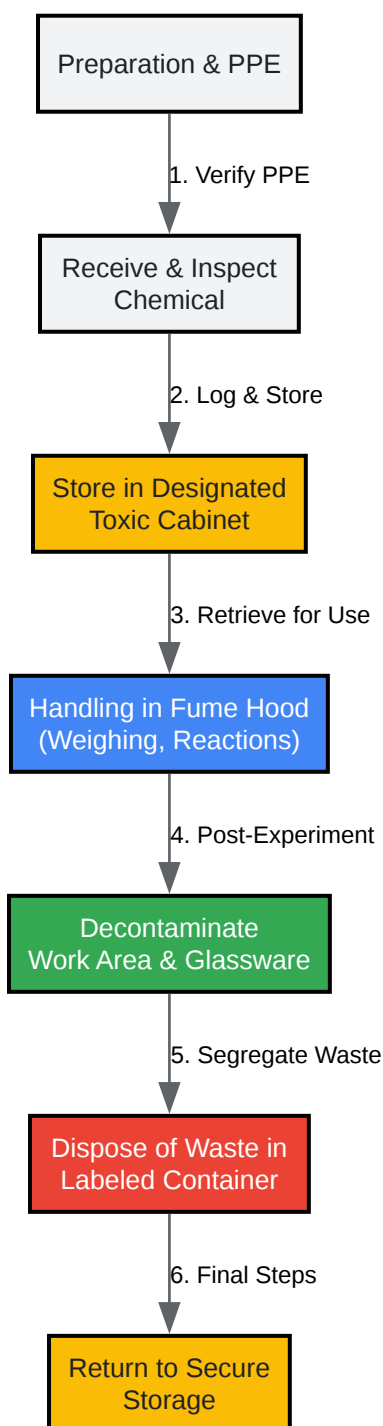
Handling and Storage Protocol

- Receiving: Upon receipt, inspect the container for damage. Store in the original, tightly sealed container.
- Weighing/Dispensing: Conduct weighing and dispensing operations inside a fume hood or a ventilated balance enclosure to minimize dust exposure. Use anti-static measures where appropriate.
- Solution Preparation: Add the solid compound slowly to the solvent to avoid splashing.

- General Hygiene: Do not eat, drink, or smoke in the laboratory.^[1] Wash hands and face thoroughly after handling the substance. Immediately change any contaminated clothing.
- Storage: Store in a tightly closed, properly labeled container. Keep in a cool, dry, and well-ventilated area designated for toxic compounds. Store locked up or in an area accessible only to authorized personnel.
- Incompatibilities: Avoid strong oxidizing agents, strong acids, and strong bases.^{[5][8]}

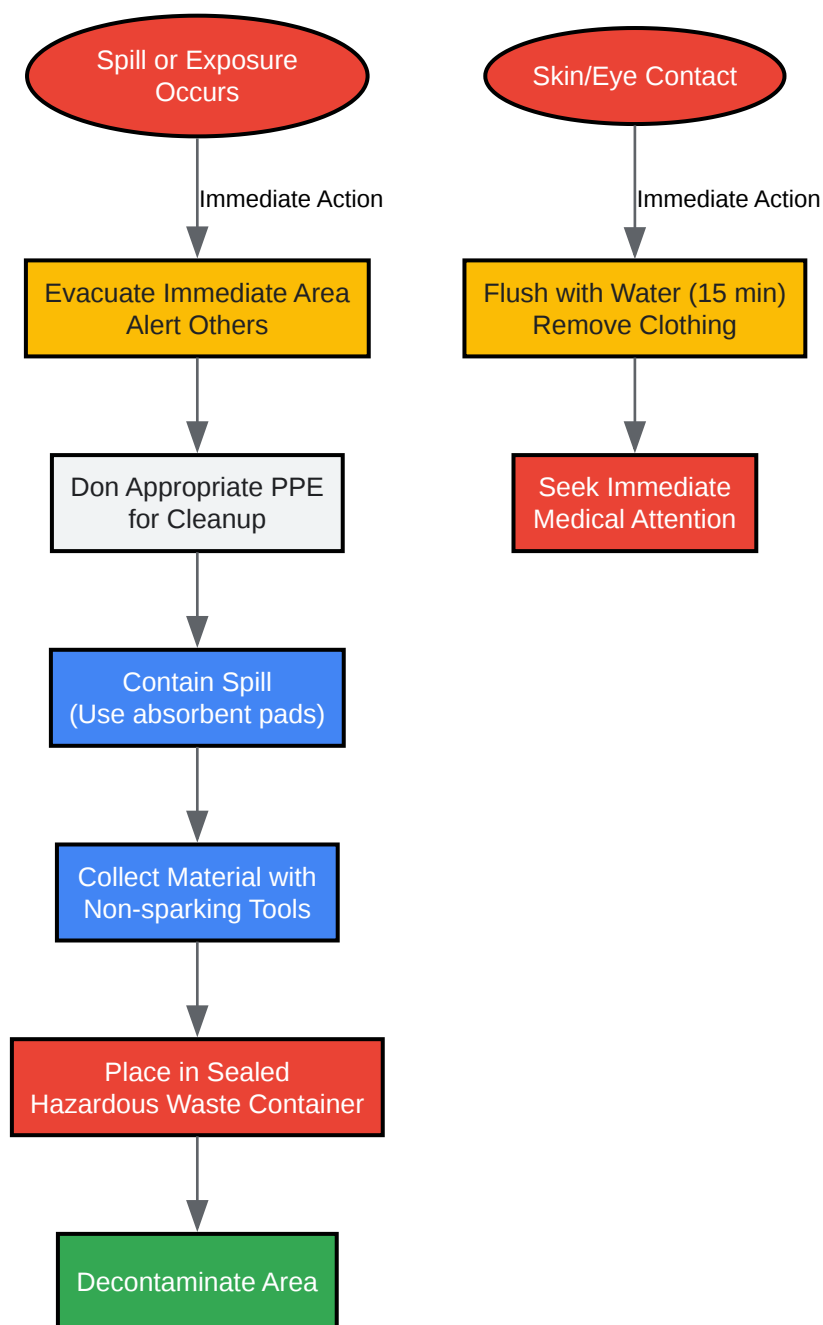
Visualized Workflows and Procedures

The following diagrams illustrate the recommended workflows for handling and emergency response.



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Caption: General laboratory workflow for handling **3,4'-Bipyridin-2'-amine**.



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Caption: Emergency response flowchart for spills and personnel exposure.

Emergency and First Aid Procedures

Spill Response

- Evacuate: Clear the immediate area of all personnel.

- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from entering drains. Cover with an inert absorbent material (e.g., vermiculite, sand).
- Collect: Carefully sweep or scoop the material into a suitable, labeled container for hazardous waste disposal. Avoid generating dust.[8]
- Decontaminate: Clean the spill area thoroughly with an appropriate decontaminating agent.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[1]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[1]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][9]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.

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